

bifenazate bifenthrin etoxazole resistance frequency monitoring

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Compound Focus: Bifenazate

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Resistance Mechanisms and Mutation Frequencies

The following table summarizes the core mutations used to monitor resistance for each acaricide, their frequencies in recent field populations, and the primary molecular detection method.

Acaricide	Target Site	Key Resistance Mutation(s)	Mutation Frequency in Field Populations	Primary Detection Method
Bifenazate	Mitochondrial complex III (Cytochrome <i>b</i> , <i>Tucytb</i>)	G132A (also known as G126S) [1] [2]	40% (mint) to 68.75% (hop) populations in the US Pacific Northwest (PNW) [1]	TaqMan qPCR [2]
Bifenthrin	Voltage-gated sodium channel (TuVGSC)	Multiple <i>kdr</i> (knockdown resistance) mutations, including F1538I [1] [2]	<i>kdr</i> mutations detected in all 23 tested populations from US PNW hop and mint fields [1]	TaqMan qPCR [2]

Acaricide	Target Site	Key Resistance Mutation(s)	Mutation Frequency in Field Populations	Primary Detection Method
Etoxazole	Chitin synthase 1 (TuCHS1)	I1017F [1] [3]	100% (mint) to 94% (hop) populations in the US PNW; 100% in Korean field populations [1] [3]	TaqMan qPCR & Pyrosequencing [2] [3]

Experimental Protocols for Resistance Monitoring

Here are the detailed methodologies for the key experiments cited, which you can use as a reference for your comparison guides.

Leaf Disc Bioassay for Phenotypic Resistance

This method is used to confirm resistance levels by directly exposing mites to acaricides [1].

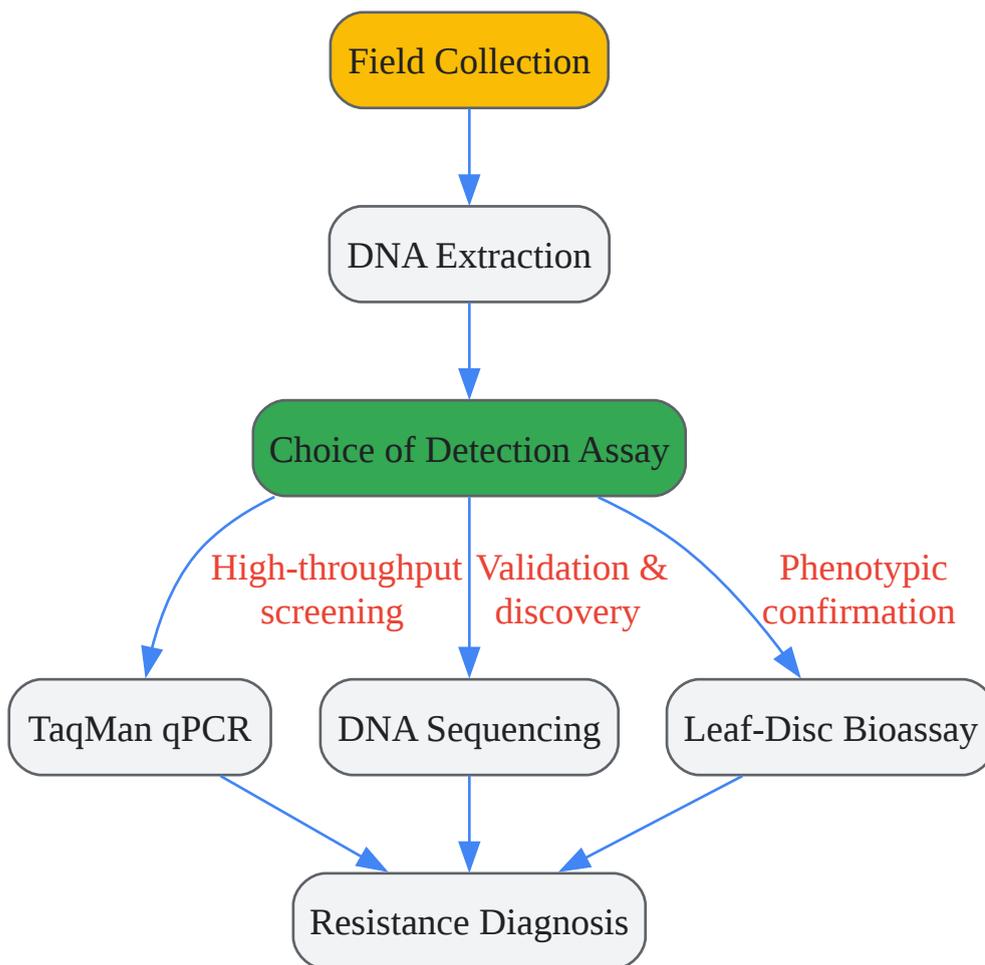
- **Application:** Prepare acaricide solutions at a range of concentrations (e.g., serial dilutions) and a control (water only).
- **Leaf Disc Preparation:** Cut leaf discs (e.g., 2 cm diameter) from a host plant like lima bean.
- **Treatment:** Immerse leaf discs in the acaricide solutions or control and allow them to air-dry.
- **Inoculation:** Transfer a known number of adult female mites (e.g., 20-150) onto the treated leaf discs.
- **Maintenance:** Place discs on water-saturated cotton in Petri dishes to prevent mites from escaping.
- **Incubation & Assessment:** Keep dishes in a controlled environment chamber (e.g., 28±2°C, 16:8 L:D). Assess mortality after a set period (e.g., 48 hours). Mites that show no movement after gentle prodding are considered dead [1].

TaqMan qPCR for Genotypic Resistance

This is a rapid, high-throughput method for detecting resistance-associated single nucleotide polymorphisms (SNPs) in pooled mite samples [2].

- **DNA Extraction:** Collect and preserve approximately 200 adult mites in ethanol. Extract genomic DNA using a commercial kit.
- **Probe and Primer Design:** Design two fluorescent probes (e.g., VIC-labeled for the wild-type allele, FAM-labeled for the mutant allele) and specific primers for the SNP of interest (e.g., I1017F in CHS1).
- **qPCR Reaction:** Perform the qPCR run with the extracted DNA, primers, and probes.
- **Data Analysis:** Determine the allelic frequency based on the fluorescence signals. This frequency across the pooled sample predicts the resistance level within the population [2].

This workflow outlines the key steps for monitoring resistance, from field sampling to data interpretation:



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Key Insights for Your Comparison Guide

- **Regional Variation:** Resistance mutation frequencies can vary significantly by region and crop system, as seen in the differences between hop and mint fields in the Pacific Northwest [1].

- **Cross-Resistance:** Be aware that a single mutation can sometimes confer resistance to multiple acaricides. For example, the **F1538I** mutation in the sodium channel is linked to resistance to bifenthrin and some growth inhibitors like hexythiazox [2].
- **Diagnostic Limitations:** While **G132A/G126S** in cytochrome *b* is a known marker for **bifenazate** resistance, some studies question its reliability as a sole predictor, suggesting it should be used with other monitoring tools [2].

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References

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